

Studies on cross-resistance between Fluopimomide and other fungicide classes

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Compound of Interest

Compound Name: Fluopimomide

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Fluopimomide Cross-Resistance Profile: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the cross-resistance profiles of **Fluopimomide** with other key fungicide classes. The information is compiled from recent studies and is intended to inform resistance management strategies and future fungicide development.

Fluopimomide, a novel pyridinylmethyl-benzamide fungicide, has been developed to control a range of plant pathogens. Understanding its potential for cross-resistance with existing fungicides is critical for its effective and sustainable use in agriculture.

Quantitative Data on Cross-Resistance

Recent studies have investigated the cross-resistance relationship between **Fluopimomide** and other fungicides, particularly its parent compound, fluopicolide, and other oomycete-targeting fungicides. The data consistently shows a lack of cross-resistance with fungicides from different mode-of-action groups.

A key study by Shang et al. (2020) on *Phytophthora capsici* established baseline sensitivity to fluopicolide and investigated cross-resistance in fluopicolide-resistant mutants. The findings

from this and other related studies are summarized below.

Table 1: Cross-Resistance between Fluopicolide/**Fluopimomide** and Other Fungicide Classes in Phytophthora species.

Fungicide Class	Representative Fungicide(s)	Cross-Resistance with Fluopicolide/Fluopimomide	Supporting Evidence
Pyridinylmethyl-benzamides	Fluopicolide	Positive Cross-Resistance	Strong positive correlation in sensitivity between fluopicolide and Fluopimomide observed in <i>P. capsici</i> and <i>P. nicotianae</i> . [1] [2] [3]
Carboxylic Acid Amides (CAA)	Dimethomorph	No Cross-Resistance	Fluopicolide-resistant mutants of <i>P. capsici</i> showed no change in sensitivity to dimethomorph. [1] [2]
Quinone outside Inhibitors (QoI)	Azoxystrobin	No Cross-Resistance	No correlation in sensitivity was found between fluopicolide and azoxystrobin in <i>P. capsici</i> .
Oxysterol Binding Protein Inhibitors (OSBPI)	Oxathiapiprolin	No Cross-Resistance	Fluopicolide-resistant mutants of <i>P. capsici</i> remained sensitive to oxathiapiprolin.
Cyano-imidazole	Cyazofamid	No Cross-Resistance	No cross-resistance was detected between fluopicolide and cyazofamid in <i>P. capsici</i> .
Cymoxanil	Cymoxanil	No Cross-Resistance	Sensitivity to cymoxanil was not affected in

fluopicolide-resistant
P. capsici isolates.

Phenylamides

Metalaxyl

Negative Cross-
Resistance

A negative correlation
was observed,
suggesting that
fluopicolide-resistant
mutants may be more
sensitive to metalaxyl.

Benzamides

Zoxamide

No Cross-Resistance

No significant
correlation in
sensitivity was found.

Dithiocarbamates

Chlorothalonil

No Cross-Resistance

No cross-resistance
was observed with
this multi-site inhibitor.

Phenylpyridin-amines

Fluazinam

No Cross-Resistance

No correlation in
sensitivity was
detected.

Table 2: Example EC50 Values for Fluopicolide against *Phytophthora capsici*

Isolate Type	Number of Isolates	Mean EC50 (µg/mL)	EC50 Range (µg/mL)	Reference
Wild-type (Baseline)	146	0.17	0.07 - 0.34	Shang et al. (2020)
Fluopicolide-Resistant Mutants	44	>10 (variable)	6.21 to 559.90 (Resistance Factor)	Shang et al. (2020)

Experimental Protocols

The data presented is primarily derived from in vitro sensitivity assays. Below is a detailed methodology for a typical mycelial growth inhibition assay used to determine EC50 values and assess cross-resistance.

Mycelial Growth Inhibition Assay

This protocol is adapted from the methodology described by Shang et al. (2020) for testing the sensitivity of *Phytophthora capsici* to fungicides.

1. Fungal Isolates and Culture Preparation:

- Isolates of the target pathogen (e.g., *Phytophthora capsici*) are collected from the field or obtained from culture collections.
- For baseline sensitivity, isolates with no prior exposure to the test fungicide are used.
- To study cross-resistance, isolates with known resistance to a specific fungicide are included.
- Isolates are cultured on a suitable medium, such as potato dextrose agar (PDA), at an optimal temperature (e.g., 25°C) in the dark.

2. Fungicide Stock Solution and Media Preparation:

- Stock solutions of the fungicides to be tested are prepared by dissolving them in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- The stock solutions are then serially diluted.
- These dilutions are incorporated into the molten culture medium (e.g., PDA) to achieve a range of final concentrations. The final concentration of the solvent (e.g., DMSO) in the medium should be kept constant and at a level that does not affect fungal growth (e.g., $\leq 0.1\%$ v/v).
- A control medium containing only the solvent at the same concentration is also prepared.

3. Inoculation and Incubation:

- Mycelial plugs (e.g., 5 mm in diameter) are taken from the actively growing margin of a fresh fungal culture.
- A single mycelial plug is placed at the center of each fungicide-amended and control plate.

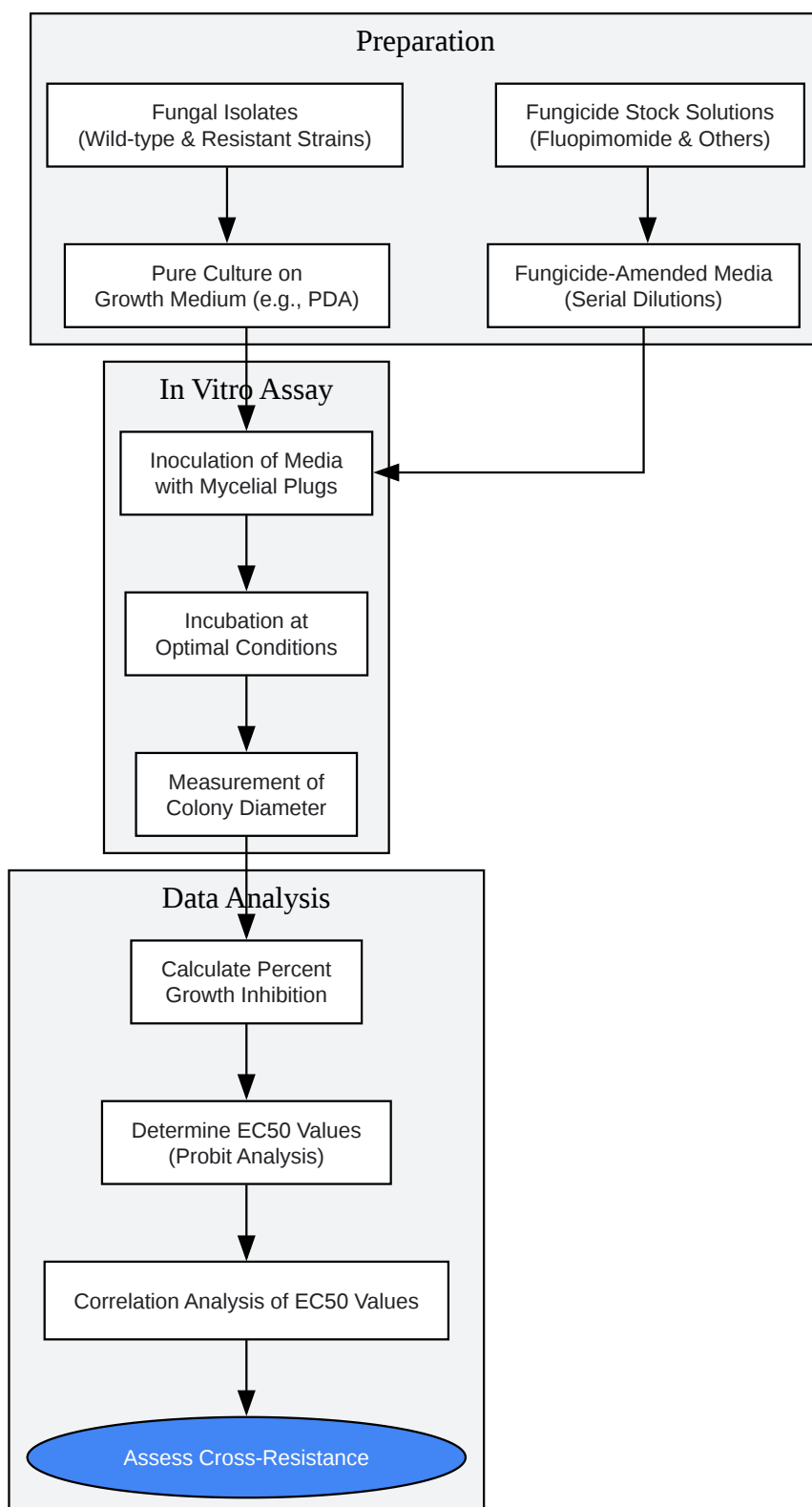
- The plates are incubated at the optimal growth temperature for the pathogen until the mycelial growth in the control plates reaches a specified diameter (e.g., nearly covers the plate).

4. Data Collection and Analysis:

- The diameter of the fungal colony on each plate is measured in two perpendicular directions.
- The percentage of mycelial growth inhibition is calculated for each fungicide concentration relative to the growth on the control plates.
- The EC50 (Effective Concentration to inhibit growth by 50%) value for each isolate and fungicide is calculated by probit analysis or by regressing the percentage of inhibition against the logarithm of the fungicide concentration.
- Cross-resistance is determined by comparing the EC50 values of a fungicide for both the sensitive (wild-type) and resistant isolates of the pathogen. A significant correlation between the EC50 values of two fungicides across a range of isolates indicates cross-resistance.

Visualizations

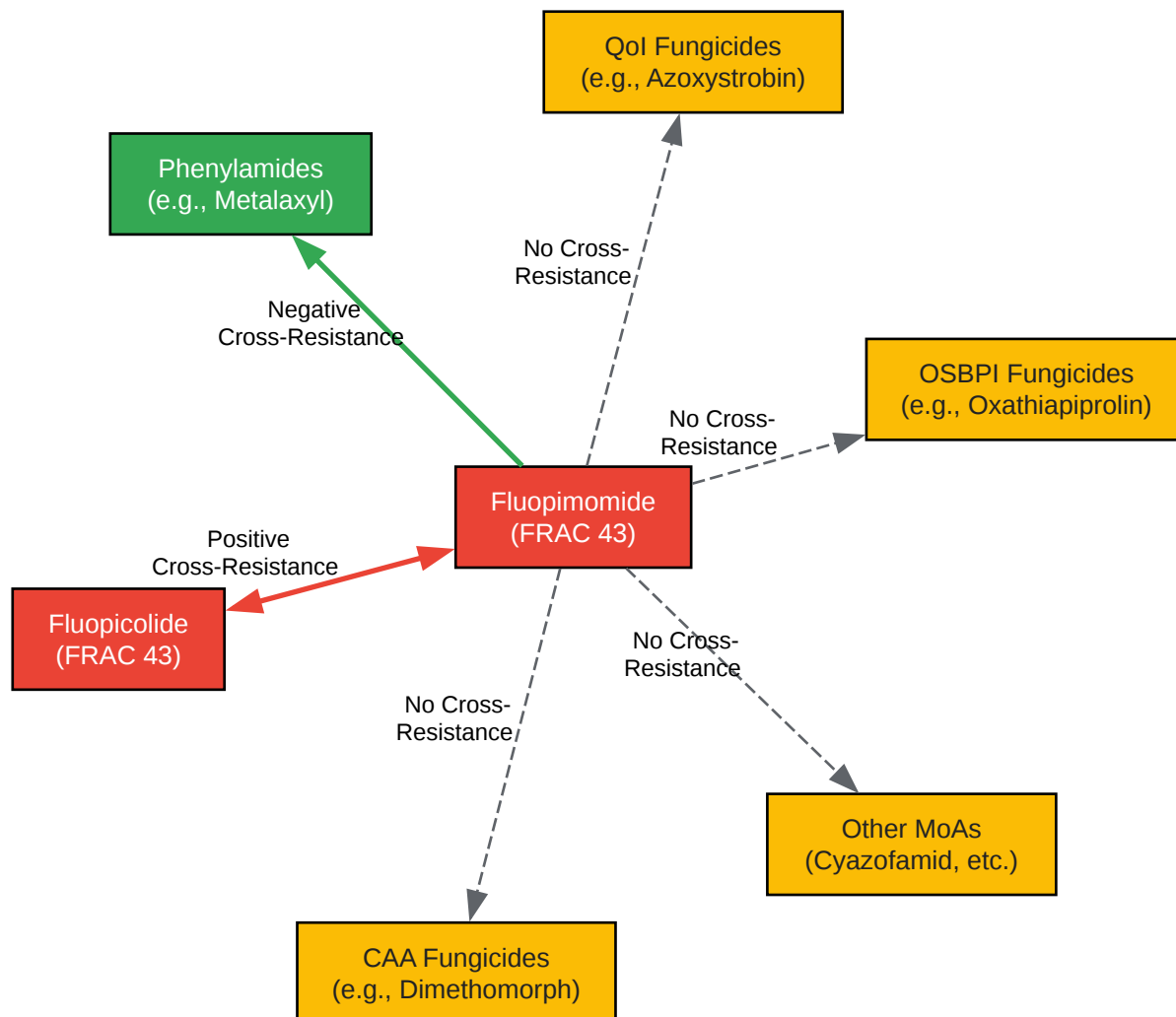
Experimental Workflow for Cross-Resistance Assessment



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Caption: Workflow for assessing fungicide cross-resistance in vitro.

Conceptual Diagram of Cross-Resistance Relationships



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Caption: Cross-resistance relationship of **Fluopimomide**.

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